

Technical Guide: Safety and Handling of 4-Carboxyphenylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: 4-Carboxyphenylboronic acid pinacol ester

Cat. No.: B063894

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safety, handling, and toxicological profile of **4-Carboxyphenylboronic acid pinacol ester**, a key reagent in synthetic chemistry. The information is compiled from Safety Data Sheets (SDS) and technical resources to ensure safe laboratory practices.

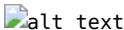
Compound Identification

4-Carboxyphenylboronic acid pinacol ester is an organoboron compound widely utilized in Suzuki-Miyaura cross-coupling reactions, which are fundamental in the synthesis of complex molecules for drug discovery and materials science.^[1] Its pinacol ester group enhances stability compared to the free boronic acid, making it easier to store and handle.^[1]

Identifier	Value
Chemical Name	4-Carboxyphenylboronic acid pinacol ester
Synonyms	4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzoic acid, 4-Carboxybenzeneboronic acid pinacol ester ^{[2][3][4]}
CAS Number	180516-87-4 ^{[1][3][4]}
Molecular Formula	C ₁₃ H ₁₇ BO ₄ ^{[1][3]}
Molecular Weight	248.08 g/mol ^[3]

Hazard Identification and Classification

This compound is classified as an irritant. Adherence to GHS guidelines is essential for safe handling. The primary hazards are associated with direct contact and inhalation of its dust.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2][5][6]
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation[1][2][5][6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][5][6]
GHS Label Elements		
Pictogram		
Signal Word	Warning[1][2][5][6]	

Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to minimize risk. This includes using appropriate personal protective equipment (PPE) and ensuring the compound is stored away from incompatible materials.

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[3] Lab coat or other suitable protective clothing.[4]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved N95 dust mask or higher.[3]

Storage and Incompatibility

Parameter	Recommendation
Storage Conditions	Keep in a cool, dry, and well-ventilated area in a tightly sealed container to prevent moisture absorption.[1] Some suppliers recommend room temperature, while others suggest refrigeration (+4°C).[7] Store locked up.[1][5]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[1][4][8]

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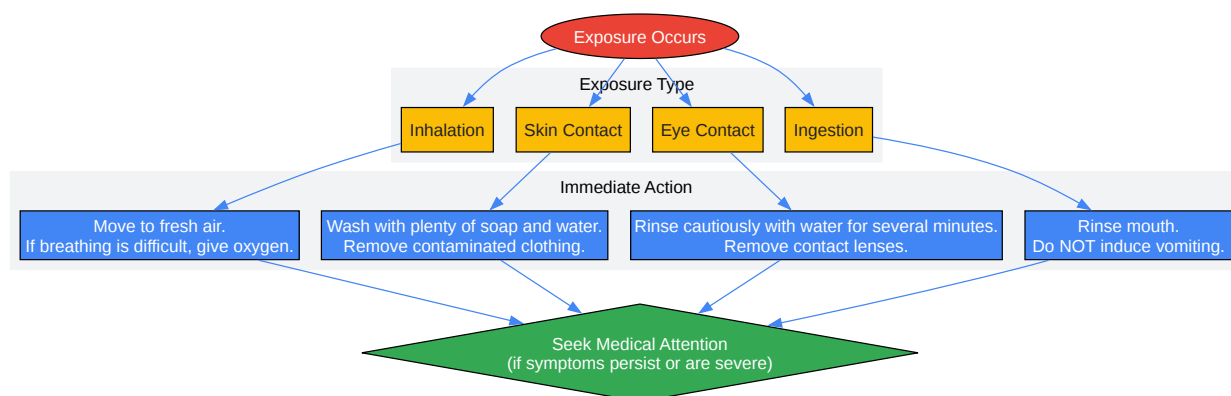
Caption: Chemical incompatibility diagram.

Emergency Procedures

Rapid and correct response to exposure or spills is crucial. The following workflows outline the necessary steps.

First Aid Measures

Immediate action is required in case of accidental exposure.



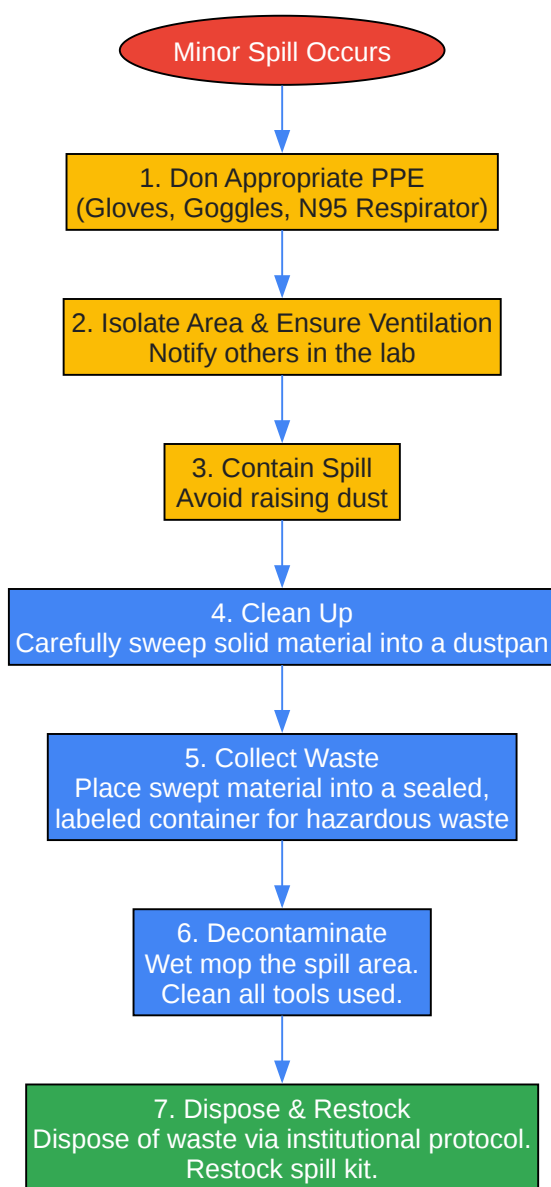
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Caption: First aid workflow for exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][5][9] If breathing is difficult, provide oxygen.[10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][5][9] Remove and launder contaminated clothing before reuse.[1][9] If irritation occurs, seek medical advice.[1][9]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[1][8][9] If present, remove contact lenses and continue rinsing.[1][8][9] If eye irritation persists, get medical attention.[1][9]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[11] Seek medical attention if you feel unwell.[5]

Accidental Release Measures

For a minor spill of this solid material, follow this procedure:



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Caption: Minor spill response workflow.

Physicochemical Data

The physical and chemical properties of a compound are fundamental to its safe handling and use in experimental design.

Property	Value
Appearance	White to off-white crystalline powder[1][4][7]
Odor	Odorless or faint characteristic scent[1]
Melting Point	228-231 °C (lit.)[3][4][12]
Boiling Point	379.7 ± 25.0 °C (Predicted)[4][7]
Flash Point	183.4 °C (Predicted)[4][7]; "Not applicable" reported by some suppliers[3]
Water Solubility	Insoluble / Sparingly soluble[4][7]
Density	1.15 ± 0.1 g/cm ³ (Predicted)[4][7]
pKa	4.09 ± 0.10 (Predicted)[4]

Toxicological Profile

The toxicological information for this compound is limited, with the primary known effects being irritation.[1]

- Acute Toxicity: Detailed data is limited. Some aggregated GHS information suggests potential for harm if swallowed, inhaled, or in contact with skin, though this is not consistently reported.[2]
- Skin Corrosion/Irritation: Classified as causing skin irritation (Category 2).[1][2]
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation (Category 2).[1][2]
- Respiratory Sensitization: May cause respiratory tract irritation.[1][12]
- Carcinogenicity & Mutagenicity: No data is available to classify this compound as a carcinogen or mutagen.[1] It is not listed by IARC or EPA as a carcinogen.[1]

Appendix: Representative Experimental Protocols

The hazard classifications (e.g., "Skin Irritation, Category 2") are determined by standardized toxicological tests. While the specific study reports for this compound are not public, the methodologies are based on established OECD guidelines.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test evaluates a substance's potential to cause skin irritation or corrosion.[13]

- Principle: A single dose of the test substance (0.5 g for a solid) is applied to a small area of skin (approx. 6 cm²) on a test animal, typically an albino rabbit.[14] Untreated skin serves as a control.[14][15]
- Procedure:
 - The hair is removed from the application site on the animal's back.[16]
 - The solid substance is moistened, typically with water, to ensure good skin contact and applied to the skin under a semi-occlusive patch.[15]
 - The exposure period is 4 hours, after which the patch and residual substance are removed.[14]

- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours post-application.[13] Observations can continue for up to 14 days to assess the reversibility of the effects.[14]
- Classification: The severity and reversibility of the observed skin reactions determine the classification, ranging from non-irritant to corrosive.[16]

OECD Guideline 405: Acute Eye Irritation/Corrosion

This test assesses the potential of a substance to cause irritation or damage to the eye.[17]

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[18][19] The other eye remains untreated and serves as a control.[18][19]
- Procedure:
 - Healthy, young adult rabbits with no pre-existing eye defects are selected.[20][21]
 - The test substance is gently placed in the lower conjunctival sac. The eyelids are held together for about one second to prevent loss of the material.[20]
 - The eye is not washed out for at least 24 hours unless immediate corrosive effects are noted.[20]
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[18][19] The observation period can extend up to 21 days to evaluate the reversibility of any damage.[17][21]
- Classification: The substance is classified based on the severity and persistence of ocular lesions.[17] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[18]

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